

triphenylbismuth diacetate CAS number and physical properties

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Compound of Interest

Compound Name: *Triphenylbismuth Diacetate*

Cat. No.: *B2386477*

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An In-depth Technical Guide to **Triphenylbismuth Diacetate**

This technical guide provides a comprehensive overview of **triphenylbismuth diacetate**, including its chemical and physical properties, experimental protocols for its synthesis and application, and its roles in various research and development fields. This document is intended for researchers, scientists, and professionals in drug development and materials science.

Chemical and Physical Properties

Triphenylbismuth diacetate is an organometallic compound valued for its role in organic synthesis and catalysis.^[1] Its key physical and chemical properties are summarized below.

Property	Value	Citations
CAS Number	7239-60-3	[1][2][3][4]
Molecular Formula	C ₂₂ H ₂₁ BiO ₄	[1][2][3][4]
Molecular Weight	558.39 g/mol	[1][3][4]
Appearance	White to yellow or pale yellow powder/crystal.[1][2][3][4]	
Melting Point	~170 °C (with decomposition)	[1][2][5]
Purity	≥98%	[1][3][4]
Synonyms	Bis(acetato-O)triphenylbismuth, Diacetoxypentaphenylbismuth	[1][4][6]
Solubility	No data available for water solubility.[2][5]	
Storage	Store at room temperature, sensitive to air.[1][3]	

Experimental Protocols

While detailed, step-by-step laboratory procedures are proprietary and vary by manufacturer, the following sections outline the general methodologies for the synthesis and catalytic application of **triphenylbismuth diacetate** based on available chemical literature.

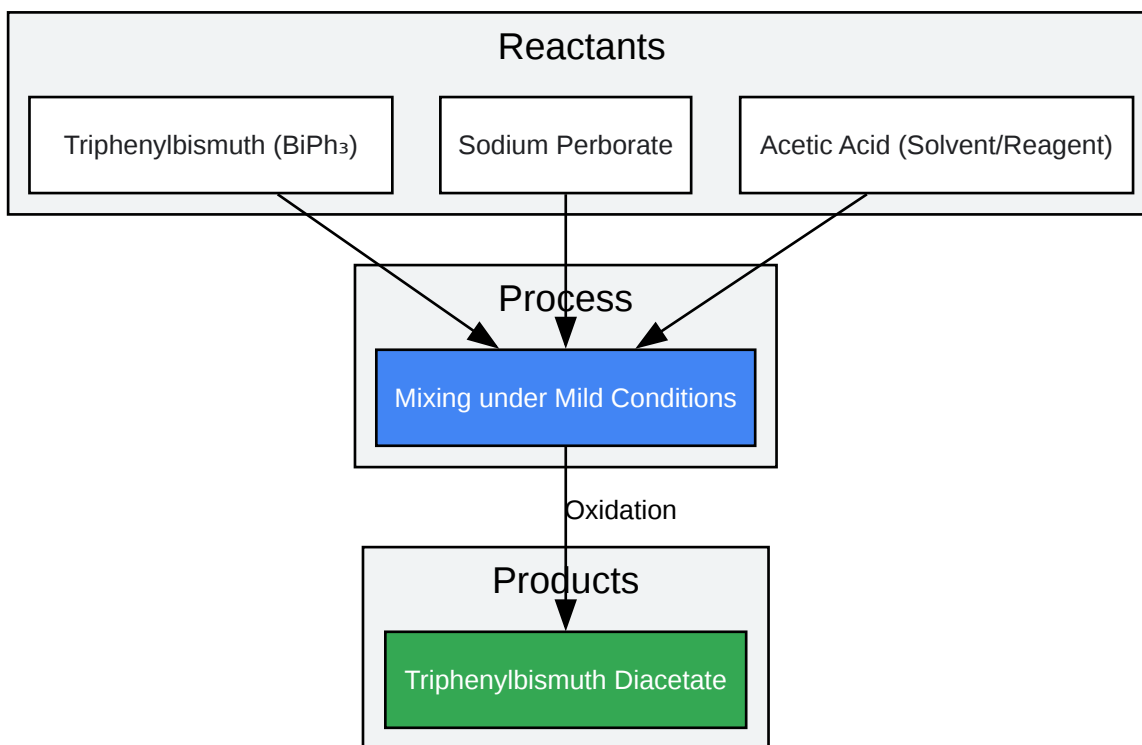
Synthesis of Triarylbiomuth Diacetates

A convenient method for the synthesis of triarylbiomuth diacetates involves the oxidation of triarylbiomuthines. One reported method utilizes sodium perborate in acetic acid under mild conditions to achieve good yields.[7]

General Reaction Scheme: $\text{Ar}_3\text{Bi} + \text{Oxidizing Agent (in Acetic Acid)} \rightarrow \text{Ar}_3\text{Bi}(\text{OAc})_2$

The workflow for this synthesis is illustrated in the diagram below.

General Synthesis of Triphenylbismuth Diacetate



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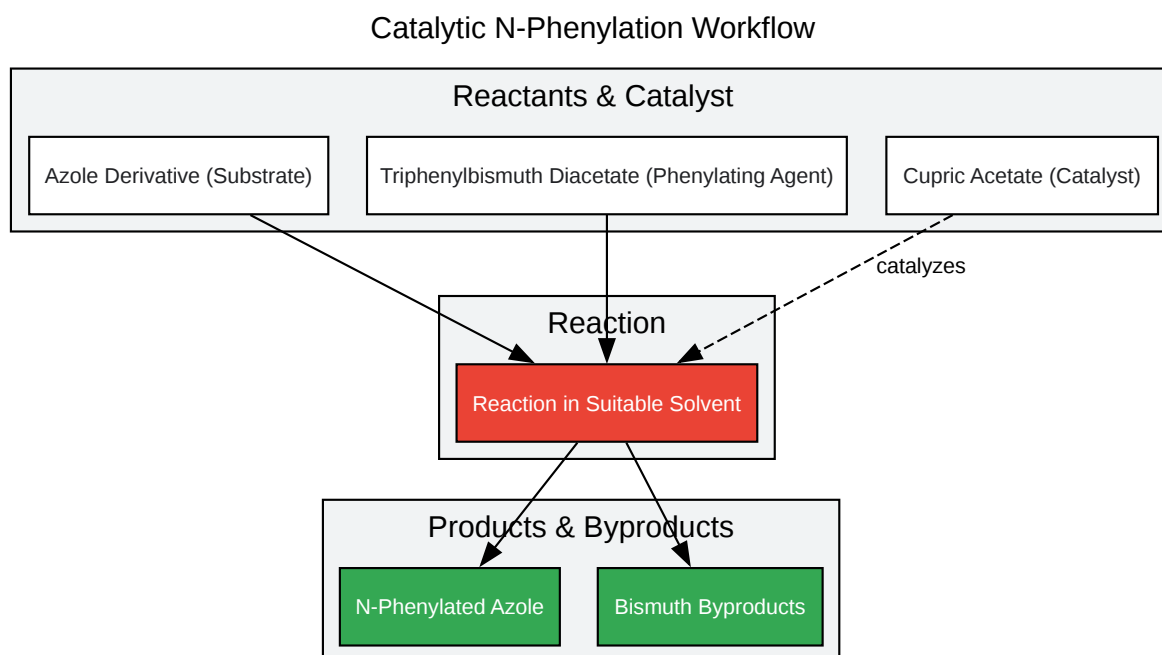
Caption: General workflow for the synthesis of **Triphenylbismuth Diacetate**.

Catalytic Application: N-Phenylation of Azoles

Triphenylbismuth diacetate serves as an effective reagent for the arylation of various compounds.[1] For instance, it is used for the N-phenylation of azole derivatives. This reaction is typically catalyzed by a copper salt, such as cupric acetate, and results in moderate to good yields of the N-phenylated products.[7]

General Reaction Scheme: $\text{Azole-H} + \text{Ph}_3\text{Bi}(\text{OAc})_2 \xrightarrow{-(\text{Cu}(\text{OAc})_2)} \text{Azole-Ph}$

The experimental workflow for this catalytic application is depicted below.



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Caption: Workflow for N-phenylation using **Triphenylbismuth Diacetate**.

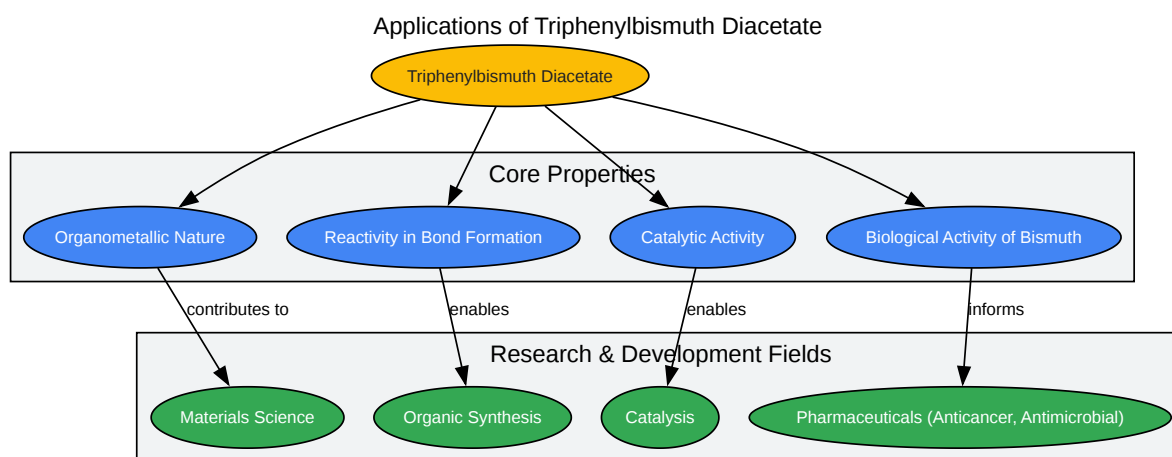
Applications in Research and Development

Triphenylbismuth diacetate is a versatile compound with applications spanning several scientific disciplines due to its unique reactivity.^[1]

- **Organic Synthesis:** It is a key reagent for creating carbon-carbon and carbon-heteroatom bonds.^[1]
- **Catalysis:** It functions as an effective catalyst, enhancing reaction rates and yields in various organic syntheses.^[1]
- **Pharmaceutical Development:** The compound is utilized in the development of new drugs. Bismuth compounds, in general, are studied for their potential in cancer research and as antimicrobial agents for developing new treatments for infections.^{[1][8][9][10]}

- Materials Science: It is used in formulating advanced materials like polymers and coatings that require specific thermal or electrical properties.[1]

The logical relationship between the properties of **triphenylbismuth diacetate** and its applications is outlined in the following diagram.



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Caption: Relationship between properties and applications.

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